

# Proper Disposal of NSC23925: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: NSC23925  
CAS No.: 858474-14-3  
Cat. No.: B609657

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This document provides comprehensive guidance on the proper handling and disposal of **NSC23925** (CAS No. 858474-14-3), a P-glycoprotein (Pgp) inhibitor. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to minimize environmental impact. **NSC23925** is classified as a hazardous substance, and all waste generated from its use must be managed accordingly.

## Hazard Identification and Classification

**NSC23925** is categorized as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> All materials that have come into contact with **NSC23925** are considered potentially contaminated and must be handled as hazardous waste.<sup>[2]</sup>

|                                                     |                                                                                                                                                                                                                                                                                                                                                             |
|-----------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| GHS Classification (in accordance with 29 CFR 1910) |                                                                                                                                                                                                                                                                                                                                                             |
| Hazard Class                                        | Category                                                                                                                                                                                                                                                                                                                                                    |
| Acute Toxicity, Oral                                | Category 4                                                                                                                                                                                                                                                                                                                                                  |
| Acute Aquatic Toxicity                              | Category 1                                                                                                                                                                                                                                                                                                                                                  |
| Chronic Aquatic Toxicity                            | Category 1                                                                                                                                                                                                                                                                                                                                                  |
| Pictogram                                           |  alt text<br> alt text                                                                                                                                                                    |
| Signal Word                                         | Warning                                                                                                                                                                                                                                                                                                                                                     |
| Hazard Statements                                   | H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.[1]                                                                                                                                                                                                                                                                  |
| Precautionary Statements                            | P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P391: Collect spillage. P501: Dispose of contents/container to an approved waste disposal plant.[1] |

## Personal Protective Equipment (PPE)

Before beginning any handling or disposal procedures, all personnel must be equipped with the appropriate PPE.

- Gloves: Wear double chemotherapy-grade nitrile gloves. Change the outer glove immediately if contaminated.[3]
- Eye Protection: Use safety goggles with side shields.[1]

- Lab Coat: A non-permeable, solid-front gown with long sleeves and tight-fitting cuffs is required.<sup>[3]</sup>
- Respiratory Protection: A suitable respirator should be used when handling the powder form to avoid dust formation.<sup>[1]</sup>

## Step-by-Step Disposal Protocol

The disposal of **NSC23925** and associated waste must be conducted in a manner that prevents exposure and environmental contamination. Under no circumstances should this chemical or its waste be disposed of down the drain or in regular trash.<sup>[4]</sup><sup>[5]</sup>

### Step 1: Segregation of Waste

At the point of generation, immediately segregate all **NSC23925** waste from other laboratory waste streams.<sup>[6]</sup> This includes:

- Non-Trace (Bulk) Chemical Waste: Unused or expired **NSC23925** powder, stock solutions, and any material with visible contamination or containing more than trace amounts.<sup>[7]</sup>
- Trace-Contaminated Solid Waste: Items with minimal residual contamination, such as used PPE (gloves, gowns), empty vials, plasticware, and absorbent pads.<sup>[7]</sup><sup>[8]</sup>
- Contaminated Sharps: Needles, syringes, and other sharps contaminated with **NSC23925**.<sup>[8]</sup>

### Step 2: Waste Containment

- Non-Trace (Bulk) Waste:
  - Collect unused **NSC23925** powder and solutions in their original container if possible, or in a designated, leak-proof, and sealable hazardous waste container.<sup>[4]</sup>
  - The container must be compatible with the chemical. For **NSC23925**, glass or high-density polyethylene (HDPE) is appropriate.
  - Label the container clearly with a "Hazardous Waste" tag, identifying the contents as "**NSC23925**" and noting its hazardous properties (Toxic, Ecotoxic).<sup>[6]</sup>

- Trace-Contaminated Solid Waste:
  - Place all contaminated disposable items (e.g., gloves, absorbent pads) into a designated yellow chemotherapy waste bag.[8]
  - Once the bag is three-quarters full, seal it securely and place it inside a rigid, leak-proof secondary container, also labeled as "Chemotherapeutic Waste".[2][5]
- Contaminated Sharps:
  - Dispose of all contaminated sharps directly into a designated yellow, puncture-proof sharps container specifically labeled for chemotherapy waste.[3][8]
  - Do not overfill the container; seal it when it is three-quarters full.[6]

### Step 3: Storage and Collection

- Store all sealed hazardous waste containers in a designated, secure Satellite Accumulation Area (SAA) away from incompatible materials like strong acids, alkalis, and oxidizing agents.[1][6]
- Follow your institution's procedures to schedule a waste pickup. Contact your Environmental Health and Safety (EHS) department for specific schedules and requirements.[2][5]

### Step 4: Decontamination

- All surfaces and equipment that may have come into contact with **NSC23925** must be decontaminated.
- Use a detergent solution to clean the area, followed by a rinse with sterile water.[2] All cleaning materials must be disposed of as trace-contaminated solid waste.[2]

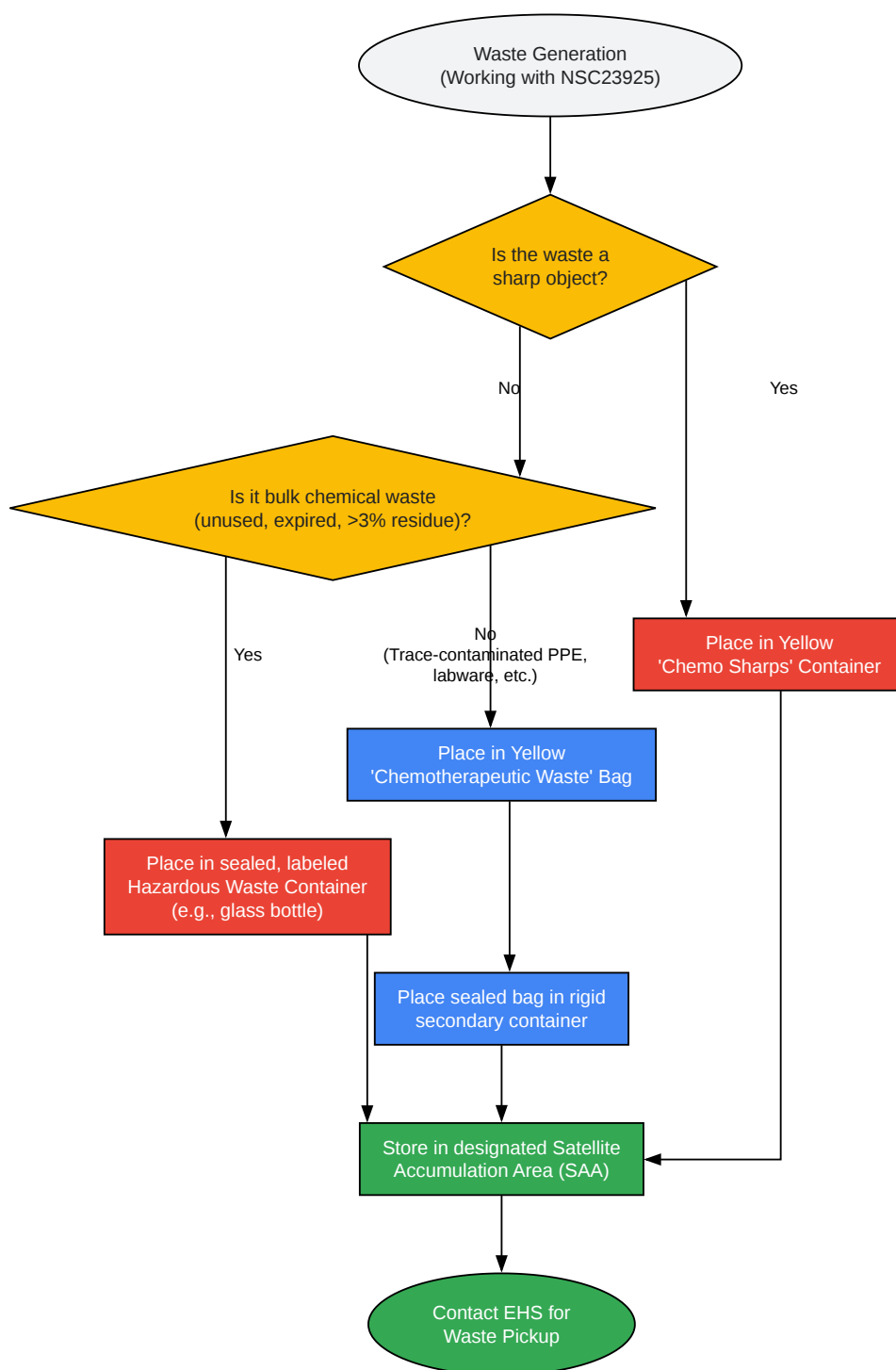
## Emergency Procedures: Spill Cleanup

- Small Spills (<5 mL):
  - Alert personnel in the immediate area.

- Wearing full PPE, cover the spill with absorbent pads.
- Clean the area with a detergent solution and then rinse with water.
- Collect all cleanup materials in a yellow chemotherapy waste bag for disposal.[3]
- Large Spills (>5 mL):
  - Evacuate the area immediately.
  - Prevent others from entering.
  - Contact your institution's EHS or emergency response team for assistance.[3]

## Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper segregation and disposal of waste generated from work with **NSC23925**.



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Caption: Workflow for the segregation and disposal of **NSC23925** laboratory waste.

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## References

- [1. NSC 23925|858474-14-3|MSDS \[dcchemicals.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. uwyo.edu \[uwyo.edu\]](#)
- [4. hsrn.umn.edu \[hsrn.umn.edu\]](#)
- [5. safety.pitt.edu \[safety.pitt.edu\]](#)
- [6. cpp.edu \[cpp.edu\]](#)
- [7. ehs.washington.edu \[ehs.washington.edu\]](#)
- [8. hsrn.umn.edu \[hsrn.umn.edu\]](#)
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